

An In-depth Technical Guide to the Physicochemical Properties of Demeton-S-methyl

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Compound of Interest

Compound Name: *Demeton*

Cat. No.: *B052138*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Demeton-S-methyl**, an organothiophosphate insecticide and acaricide. The information is presented to support research, development, and safety assessment activities.

Chemical Identity and Properties

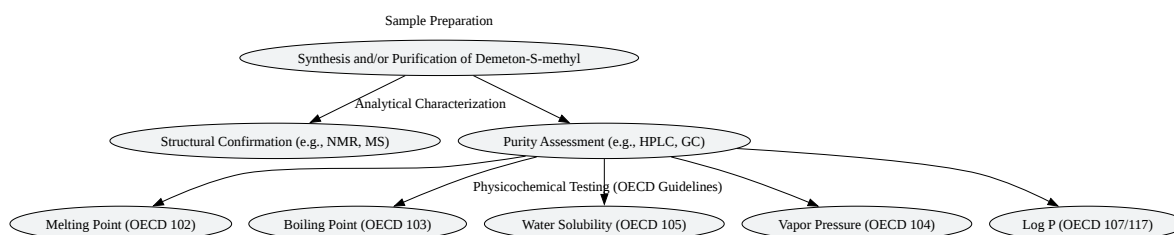
Demeton-S-methyl, with the IUPAC name S-[2-(Ethylsulfanyl)ethyl] O,O-dimethyl phosphorothioate, is a colorless to pale-yellow oily liquid with a characteristic sulfurous odor.^[1]
^[2] It is a systemic and contact insecticide that acts as a cholinesterase inhibitor.^[3]^[4]

Table 1: Physicochemical Properties of **Demeton-S-methyl**

Property	Value	References
IUPAC Name	S-[2-(Ethylsulfanyl)ethyl] O,O-dimethyl phosphorothioate	[1][5]
CAS Number	919-86-8	[1][2]
Molecular Formula	C6H15O3PS2	[1][6]
Molecular Weight	230.28 g/mol	[1][2]
Appearance	Oily, colorless to pale-yellow liquid	[1][2]
Melting Point	< -25 °C	[1][7]
Boiling Point	118 °C (decomposes)	[1][7]
Water Solubility	3.3 g/L (or 0.33 g/100 ml) at 20 °C	[1][3]
Vapor Pressure	0.00036 mmHg (or 40 mPa) at 20 °C	[1][3][8]
Octanol-Water Partition Coefficient (Log P)	1.32	[3][4]
Density	1.207 g/cm ³ at 20 °C	[1][7]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Demeton-S-methyl** are not readily available in the public domain. However, standardized methods, such as those established by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals, are typically employed for regulatory purposes. A general description of these methodologies is provided below.

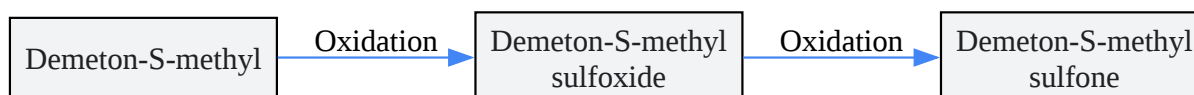


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Caption: Inhibition of acetylcholinesterase by **Demeton-S-methyl**.

Metabolic Pathway

Demeton-S-methyl undergoes metabolic transformation in organisms and the environment. The primary metabolic reactions involve oxidation of the thioether group to form the corresponding sulfoxide and sulfone, which are also toxic.



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Caption: Primary metabolic pathway of **Demeton-S-methyl**.

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